

Isotopic Purity of Fumaric Acid-d2: A Technical Guide

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Compound of Interest

Compound Name: *Fumaric acid-d2*

Cat. No.: *B051780*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isotopic purity of **Fumaric acid-d2** (Dideuterated fumaric acid). It is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds in their work. This document details the specifications of commercially available **Fumaric acid-d2**, outlines the analytical methodologies for determining its isotopic purity, and presents its application in metabolic research.

Quantitative Data on Isotopic Purity

The isotopic purity of **Fumaric acid-d2** is a critical parameter for its use as an internal standard in mass spectrometry, a tracer in metabolic studies, and in deuterium metabolic imaging (DMI). The data presented below is a summary from various commercial suppliers.

| Parameter | Specification | Source(s) |
|----------------------------|--|--|
| Synonyms | (2E)-2-Butenedioic acid-d2; trans-1,2-Ethylenedicarboxylic acid-d2 | [Cambridge Isotope Laboratories, Inc., Sigma- Aldrich] |
| Linear Formula | HOOC-CD=CD-COOH | [Cambridge Isotope Laboratories, Inc., Sigma- Aldrich] |
| CAS Number | 24461-32-3 | [Cambridge Isotope Laboratories, Inc., Sigma- Aldrich] |
| Molecular Weight | 118.08 g/mol | [Cambridge Isotope Laboratories, Inc., Sigma- Aldrich] |
| Isotopic Purity (D atom %) | 98% | [Cambridge Isotope Laboratories, Inc., Sigma- Aldrich] |
| Chemical Purity | ≥98% | [Cambridge Isotope Laboratories, Inc., Sigma- Aldrich] |

Experimental Protocols for Isotopic Purity Determination

The determination of the isotopic purity of deuterated compounds such as **Fumaric acid-d2** is primarily accomplished using two powerful analytical techniques: Nuclear Magnetic Resonance (NMR) Spectroscopy and Mass Spectrometry (MS). A combination of these methods provides a comprehensive analysis of both isotopic enrichment and structural integrity.^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Quantitative NMR (qNMR) is a precise method for determining the isotopic purity of deuterated compounds by measuring the residual proton signals.^{[2][3]}

Objective: To quantify the deuterium enrichment at the olefinic positions of **Fumaric acid-d2** using ^1H NMR.

Methodology:

- Sample Preparation:
 - Accurately weigh a known amount of **Fumaric acid-d2** and a certified internal standard (e.g., maleic acid or 3-(trimethylsilyl)propionic-2,2,3,3-d4 acid sodium salt (TSP)) into a vial.[\[4\]](#)
 - Dissolve the mixture in a known volume of a deuterated solvent (e.g., D_2O).
- NMR Data Acquisition:
 - Acquire a ^1H NMR spectrum on a high-field NMR spectrometer (e.g., 500 MHz or higher).
 - Key Parameters for Quantitative Analysis:
 - Pulse Angle: A 90° pulse should be used for accurate quantification.
 - Relaxation Delay (d_1): This is a critical parameter and should be set to at least 5 times the longest spin-lattice relaxation time (T_1) of the protons of interest to ensure complete relaxation between scans.[\[5\]](#) For fumaric acid, the T_1 can be around 10.8 seconds, necessitating a long relaxation delay.[\[4\]](#)
 - Number of Scans: Sufficient scans should be acquired to obtain a high signal-to-noise ratio for the small residual proton signal.
- Data Processing and Analysis:
 - Process the NMR spectrum, including Fourier transformation, phase correction, and baseline correction.
 - Integrate the area of the residual ^1H signal of **Fumaric acid-d2** and the signal of the internal standard.

- The isotopic purity is calculated by comparing the integral of the residual proton signal in the deuterated compound to the integral of the known internal standard.

Mass Spectrometry (MS)

High-resolution mass spectrometry (HR-MS), often coupled with liquid chromatography (LC-MS), is a highly sensitive technique for determining the isotopic distribution of a labeled compound.^{[6][7]}

Objective: To determine the isotopic distribution and confirm the isotopic enrichment of **Fumaric acid-d2**.

Methodology:

- Sample Preparation:
 - Prepare a dilute solution of **Fumaric acid-d2** in a suitable solvent (e.g., acetonitrile/water).
- LC-MS Data Acquisition:
 - Inject the sample into an LC-MS system equipped with a high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap).
 - Chromatography: Use a suitable column (e.g., a C18 or a mixed-mode column) to separate fumaric acid from any potential impurities.^[8]
 - Mass Spectrometry:
 - Ionization Mode: Electrospray ionization (ESI) in negative ion mode is typically used for organic acids.
 - Mass Range: Scan a mass range that includes the molecular ions of the different isotopologues of fumaric acid.
 - Resolution: Operate the mass spectrometer at a high resolution to resolve the isotopic peaks.
- Data Processing and Analysis:

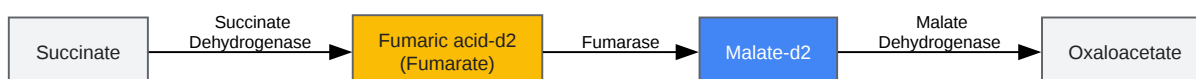
- Extract the mass spectrum for the chromatographic peak corresponding to fumaric acid.
- Determine the relative abundance of the molecular ion peaks for the different isotopologues (d0, d1, d2).
- The isotopic purity is calculated from the relative intensities of these peaks, often after correcting for the natural abundance of ^{13}C .^[9]

Applications in Metabolic Research and Visualization

Fumaric acid-d2 is a valuable tracer for studying cellular metabolism, particularly the Tricarboxylic Acid (TCA) cycle and related pathways. One of its significant applications is in Deuterium Metabolic Imaging (DMI), a non-invasive technique to monitor metabolic processes in vivo.^{[10][11]}

Fumaric Acid in the Tricarboxylic Acid (TCA) Cycle

Fumarate is a key intermediate in the TCA cycle, a central metabolic hub for energy production.^{[12][13]} The conversion of fumarate to malate is catalyzed by the enzyme fumarase.

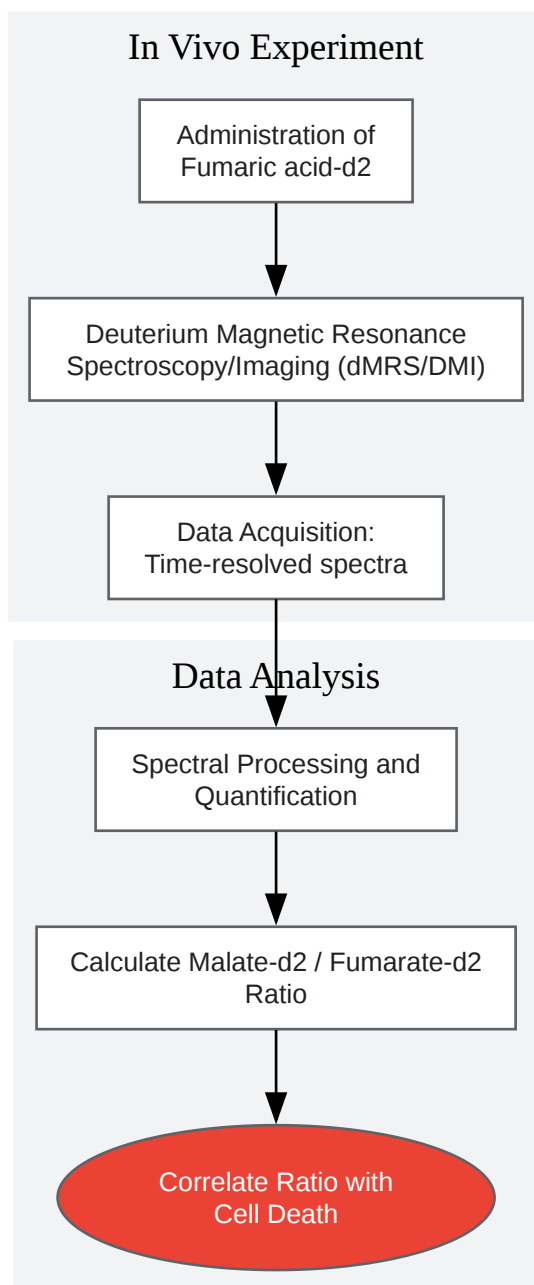


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Fumaric acid-d2 in the TCA cycle.

Experimental Workflow: Deuterium Metabolic Imaging for Cell Death Detection

A significant application of **Fumaric acid-d2** is in monitoring tumor cell death.^{[14][15]} In necrotic or dying cells, the conversion of fumarate to malate is increased. This can be detected in vivo using Deuterium Magnetic Resonance Spectroscopy (dMRS) and Imaging (DMI).



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Workflow for cell death detection using **Fumaric acid-d2**.

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